

# An In-depth Technical Guide to the Physical Properties of Benzil Monohydrazone

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## Compound of Interest

Compound Name: *Benzil monohydrazone*

Cat. No.: *B7790934*

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This technical guide provides a comprehensive overview of the core physical properties of **benzil monohydrazone** (CAS No: 5344-88-7), a key intermediate in various organic syntheses. The focus is on its melting point and solubility, critical parameters for its purification, handling, and application in research and development.

## Core Physical Properties

**Benzil monohydrazone** is a crystalline solid at room temperature. Its physical characteristics are pivotal for its identification and assessing its purity.

Data Presentation: Physical Properties of **Benzil Monohydrazone**

Property	Value	Notes
Melting Point	150-152 °C[1][2]	A sharp melting range is indicative of high purity. Impurities typically lower and broaden the melting range[3][4][5].
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O[1][6]	
Molecular Weight	224.26 g/mol [7]	
Appearance	Crystalline Solid	
Solubility	Soluble in hot ethanol[8]	Commonly used for recrystallization.
Soluble in benzene[8]		

## Experimental Protocols

Detailed methodologies for the synthesis and determination of physical properties are crucial for reproducible results.

### 2.1. Synthesis and Purification of **Benzil Monohydrazone** via Recrystallization

The most common method for synthesizing **benzil monohydrazone** is the condensation reaction between benzil and hydrazine hydrate.[8] This procedure also serves as a purification step through recrystallization.

Protocol:

- **Dissolution:** Dissolve benzil (1 equivalent) in hot ethanol.
- **Reaction:** Slowly add a solution of 85% hydrazine hydrate (1 equivalent) to the hot benzil solution with stirring. The **benzil monohydrazone** product may begin to separate from the hot solution.[8]
- **Reflux:** After the addition is complete, heat the mixture under reflux for a short period (e.g., 5 minutes) to ensure the reaction goes to completion.[8]

- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected crystals with a small amount of cold ethanol to remove any soluble impurities.
- Drying: Dry the purified crystals. The melting point can then be determined on the dried sample.

## 2.2. Melting Point Determination

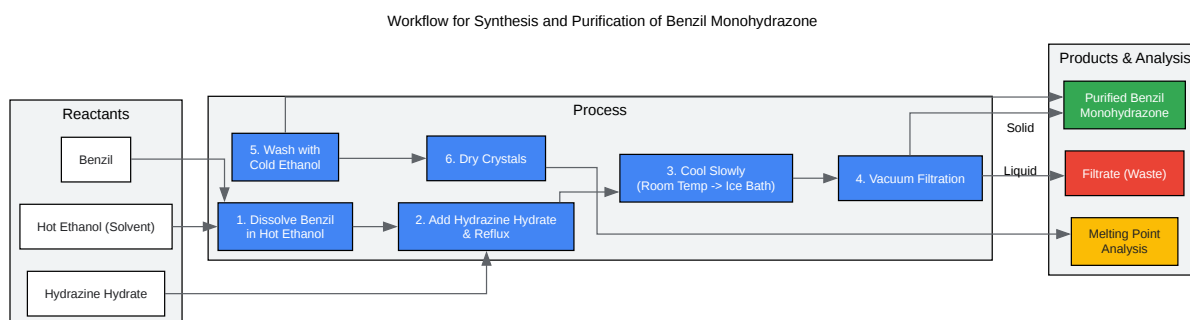
The melting point is a critical indicator of a compound's purity.<sup>[4][5]</sup>

Protocol using a Capillary Tube Method:

- Sample Preparation: Place a small amount of the dried, purified **benzil monohydrazone** into a capillary tube, sealed at one end. Pack the sample to a height of 1-2 cm by gently tapping the tube.<sup>[9]</sup>
- Apparatus Setup: Place the capillary tube in a melting point apparatus (e.g., a Mel-Temp or Thiele tube).<sup>[3]</sup>
- Heating: Heat the apparatus slowly, at a rate of approximately 2 °C per minute, especially when approaching the expected melting point.<sup>[3]</sup>
- Observation: Record the temperature at which the substance first begins to melt (T1) and the temperature at which the last solid crystal turns into a liquid (T2).<sup>[9]</sup>
- Melting Range: The melting point is reported as the range from T1 to T2. For a pure compound, this range is typically narrow (0.5-1.0 °C).<sup>[3]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the synthesis and purification of **benzil monohydrazone**.



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